

Technical Support Center: BMS-538305 HCl Solubility & Formulation

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Compound of Interest

Compound Name: BMS-538305 HCl

CAS No.: 841302-51-0

Cat. No.: B606237

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Quick Reference: Compound Profile

- Compound ID: BMS-538305 (typically supplied as L-Tartrate, but HCl is available).
- Target: Dipeptidyl Peptidase IV (DPP-IV).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Chemical Class: Methanopyrrolidine / Cyanopyrrolidine derivative (structurally related to Saxagliptin).
- Key Challenge: The Hydrochloride (HCl) salt often exhibits different solubility and stability kinetics compared to the commercial Tartrate salt, leading to precipitation in high-chloride buffers (Common Ion Effect) and potential cyclization in neutral aqueous media.

Module 1: Troubleshooting Guide (FAQ)

Q1: Why does BMS-538305 HCl precipitate when I dilute my DMSO stock into PBS?

Diagnosis: This is likely due to the Common Ion Effect. Explanation: PBS (Phosphate Buffered Saline) contains a high concentration of chloride ions (~137 mM NaCl). If you are using the HCl salt of BMS-538305, the excess chloride ions in the buffer shift the solubility equilibrium back toward the solid salt form (

). Solution:

- **Switch Vehicle:** Use 5% Dextrose in Water (D5W) or pure water for the initial dilution. These are chloride-free.
- **Lower Concentration:** If you must use PBS, ensure your final concentration is below the saturation limit (often < 1-2 mg/mL for hydrophobic HCl salts in saline).
- **Pre-dilution:** Dilute the DMSO stock into a small volume of water (pH 4-5) before adding the saline buffer.

Q2: My aqueous solution turned cloudy/yellow after sitting on the bench for 2 hours. Is it still good?

Diagnosis: Likely Chemical Instability (Cyclization). **Explanation:** DPP-IV inhibitors containing a 2-cyanopyrrolidine motif are prone to intramolecular cyclization to form inactive diketopiperazines in neutral or basic pH (pH > 7.0). While BMS-538305 is more stable than early generation inhibitors, the free base generated in neutral buffers is reactive. **Solution:**

- **Immediate Use:** Prepare aqueous working solutions immediately before use.
- **Acidic Buffer:** Maintain the pH between 4.5 and 6.0 if the experiment allows. The protonated amine resists cyclization.
- **Discard:** Do not use solutions that have precipitated or changed color.

Q3: I ordered BMS-538305 but received the Tartrate salt. Can I substitute it for the HCl salt?

Answer: Yes, and it is often preferred. **Explanation:** The L-Tartrate salt (BMS-538305-06) was likely selected for clinical development due to superior crystallinity, non-hygroscopicity, and aqueous solubility compared to the HCl salt. **Adjustment:** Correct for molecular weight.

- **BMS-538305 HCl MW:** ~335.8 g/mol (Estimate based on free base + 36.5)
- **BMS-538305 Tartrate MW:** ~449.5 g/mol (Estimate based on free base + 150.1)
- **Note:** Always verify the exact MW on your specific batch Certificate of Analysis (CoA).

Module 2: Step-by-Step Formulation Protocols

Protocol A: Standard Stock Solution (DMSO)

For long-term storage and in vitro assays.

- Weighing: Accurately weigh 10 mg of **BMS-538305 HCl**.
 - Tip: The HCl salt may be hygroscopic. Weigh quickly in a low-humidity environment.
- Solvent: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
- Dissolution: Vortex vigorously for 30-60 seconds. Sonicate if necessary (water bath, < 30°C) until clear.
- Storage: Aliquot into tight-sealing vials. Store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
 - Shelf Life: ~6 months at -80°C.

Protocol B: Aqueous Formulation for In Vivo Administration

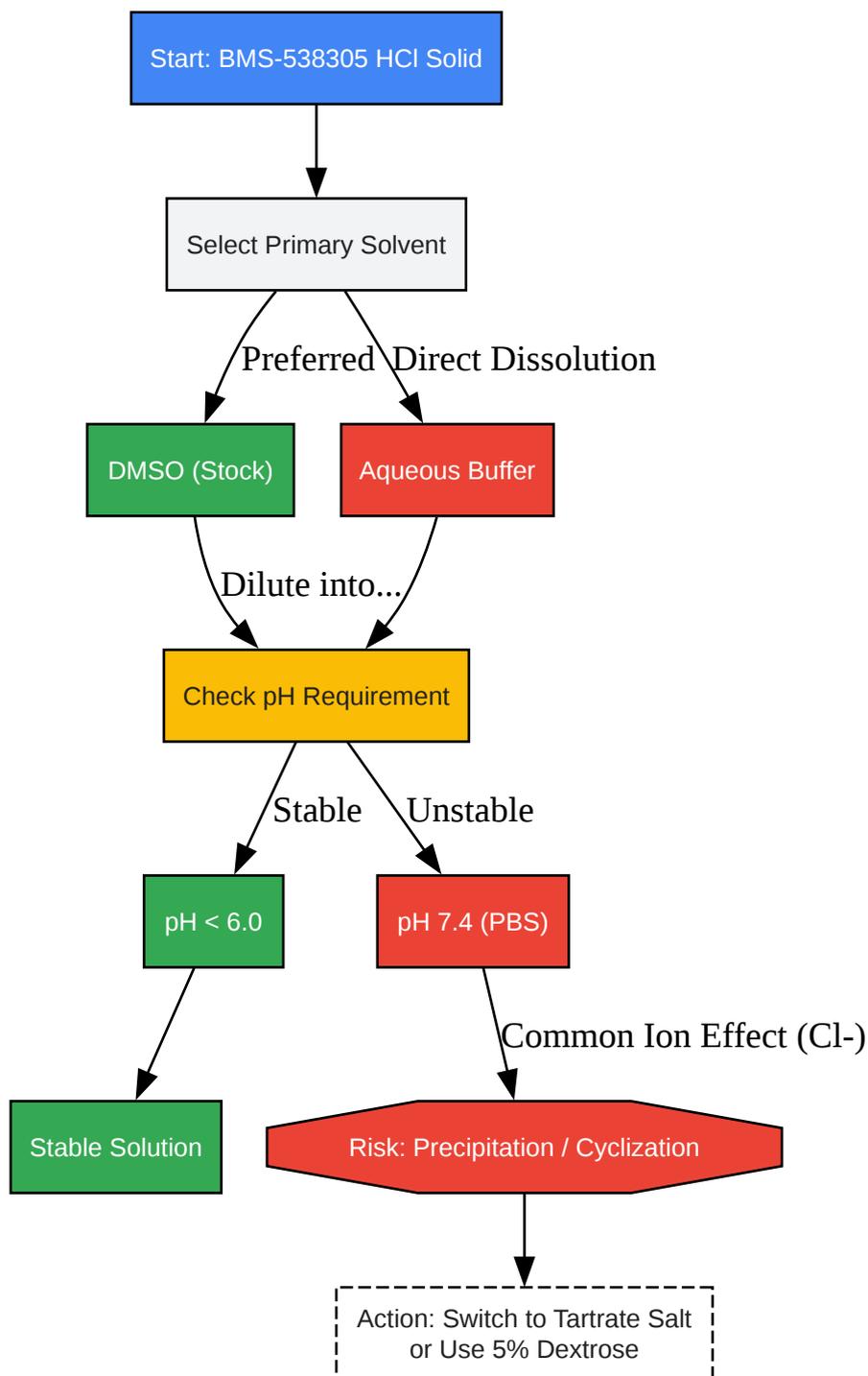
Target Concentration: 1–5 mg/mL | Route: PO (Oral) or IP (Intraperitoneal)

Vehicle Choice: 0.5% Methylcellulose (MC) or 5% Dextrose (D5W). Avoid Saline (0.9% NaCl) if possible.

Step	Action	Technical Note
1	Prepare Stock	Dissolve compound in a minimal volume of DMSO (e.g., 5% of final volume).
2	Add Surfactant	Add Tween 80 to the DMSO stock (final conc. 0.5-2%) before adding water.
3	Slow Dilution	Add the aqueous vehicle (e.g., 0.5% MC) dropwise while vortexing.
4	pH Check	Check pH. If > 7.0, adjust to pH 4.5–5.5 using 0.1N HCl.
5	Verification	Inspect for precipitate. Solution should be clear or a stable suspension.

Module 3: Solubility Decision Tree

The following logic flow helps determine the optimal solubilization strategy based on your experimental constraints.



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Figure 1: Decision tree for solubilizing **BMS-538305 HCl**. Note the high risk associated with neutral saline buffers.

Module 4: Physicochemical Data Summary

Property	BMS-538305 (Free Base)	BMS-538305 HCl	BMS-538305 Tartrate
MW (g/mol)	~299.3	~335.8	~449.5
Aqueous Solubility	Low (< 0.1 mg/mL)	Moderate (pH dependent)	High (> 20 mg/mL)
pKa (Predicted)	~9.0 (Amine)	N/A	N/A
Stability (pH 7.4)	Unstable (Cyclization)	Unstable (once dissolved)	Unstable (once dissolved)
Hygroscopicity	Low	High	Low

Note: Values are approximate based on structural analogs (Saxagliptin/Cyanopyrrolidines) and standard salt properties.

References

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